

Essential Safety and Operational Guidance for Handling 4-Vinylpyridine

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Compound of Interest

Compound Name: 4-Vinylpyridine

Cat. No.: B031050

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate and essential safety and logistical information for the use of **4-Vinylpyridine**, including comprehensive operational and disposal plans.

Chemical Properties and Hazards

4-Vinylpyridine is a flammable and toxic liquid that can cause severe skin burns and eye damage.^[1] It may also cause respiratory irritation and allergic skin reactions.^[1] Understanding its properties is the first step in safe handling.

| Property | Value |
|-----------------------------|-------------------------------------|
| Physical State | Liquid |
| Appearance | Dark yellow to red-brown |
| Odor | Pungent, unpleasant |
| Boiling Point | 171 °C / 339.8 °F @ 760 mmHg |
| Flash Point | 48 °C / 118.4 °F |
| Autoignition Temperature | 460 °C / 860 °F |
| Vapor Pressure | 2.5 hPa @ 20 °C |
| Solubility | Soluble in water |
| Acute Toxicity (Oral) | Category 3 (ATE = 50 - 300 mg/kg) |
| Acute Toxicity (Dermal) | Category 3 (ATE = 200 - 1000 mg/kg) |
| Acute Toxicity (Inhalation) | Category 3 (ATE = 2 - 10 mg/l) |

Personal Protective Equipment (PPE)

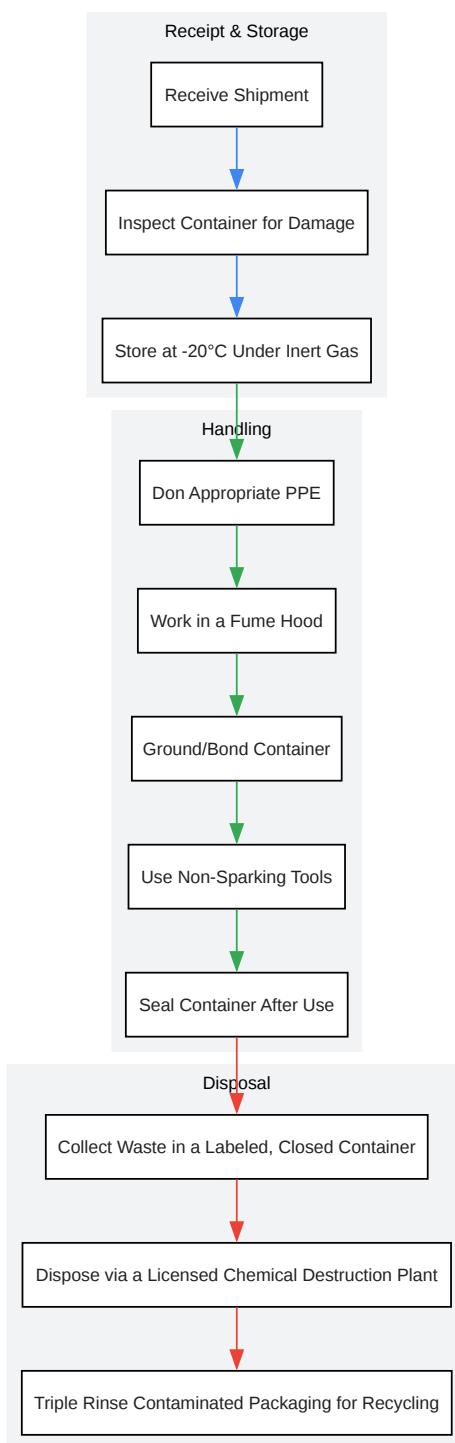
Appropriate PPE is mandatory when handling **4-Vinylpyridine** to prevent exposure.

| PPE Category | Specification |
|------------------------|---|
| Eye/Face Protection | Tightly fitting safety goggles or chemical safety goggles. A face shield (8-inch minimum) is also recommended.[2] |
| Skin Protection | Chemical-resistant gloves (e.g., butyl-rubber with a minimum layer thickness of 0.3 mm and a breakthrough time of at least 60 minutes).[3] A complete suit protecting against chemicals is necessary.[2] |
| Respiratory Protection | A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is required where risk assessment shows it is appropriate.[2] If the respirator is the sole means of protection, use a full-face supplied air respirator.[2] |

Operational Workflow: From Receipt to Disposal

Proper handling procedures are critical to ensure safety and maintain the integrity of the chemical. **4-Vinylpyridine** should be stored at a recommended temperature of -20°C under an inert gas.[2][3]

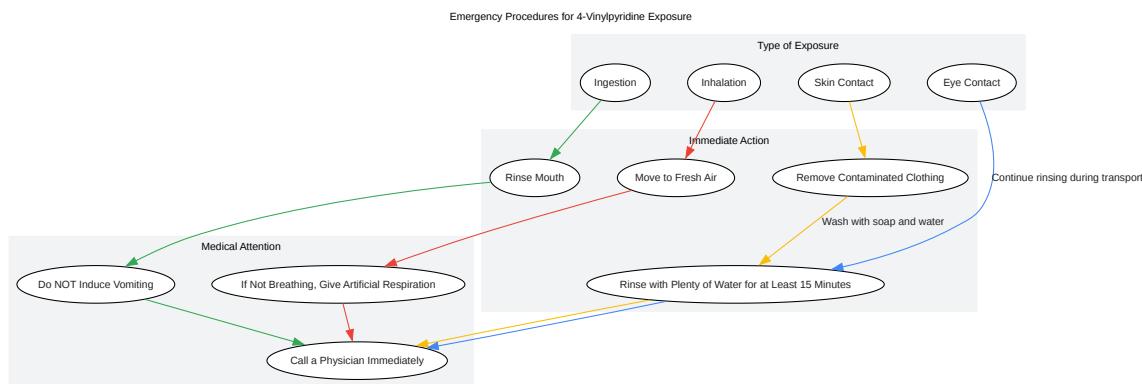
Operational Workflow for 4-Vinylpyridine

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Caption: A diagram illustrating the key steps for safely handling **4-Vinylpyridine**.

Emergency Procedures for Exposure

In the event of exposure, immediate and appropriate first aid is crucial.



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Caption: A flowchart outlining the immediate first aid steps for various types of exposure.

Spill and Disposal Procedures

In case of a spill, evacuate the area and remove all sources of ignition.[\[1\]](#) Use personal protective equipment and contain the spill with an inert absorbent material.[\[1\]](#) Collect the

absorbed material in a suitable, closed container for disposal.[\[1\]](#)

Disposal of **4-Vinylpyridine** waste must be handled by a licensed chemical destruction plant.

[\[4\]](#) Controlled incineration with flue gas scrubbing is a potential disposal method.[\[4\]](#)

Contaminated packaging should be triple-rinsed before being offered for recycling or reconditioning.[\[4\]](#) Do not allow the product to enter drains or surface water.[\[2\]](#)

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 4-Vinylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031050#personal-protective-equipment-for-handling-4-vinylpyridine\]](https://www.benchchem.com/product/b031050#personal-protective-equipment-for-handling-4-vinylpyridine)

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